

Etoposide-d3: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Etoposide-d3

Cat. No.: B1152659

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies for **Etoposide-d3**, a deuterated analog of the widely used chemotherapeutic agent, Etoposide. This document is intended to serve as a technical resource for professionals in research and drug development.

Chemical Structure and Properties

Etoposide-d3 is the deuterated form of Etoposide, a semi-synthetic derivative of podophyllotoxin.^[1] The deuterium labeling makes it an ideal internal standard for the quantification of Etoposide in biological matrices by mass spectrometry.^[2]

Table 1: Chemical and Physical Properties of **Etoposide-d3**

Property	Value	Reference(s)
Chemical Name	(5R,5aR,8aR,9S)-9-[[4,6-O-(1R)-Ethylidene-β-D-glucopyranosyl]oxy]-5,8,8a,9-tetrahydro-5-(4-hydroxy-3-methoxy-5-(methoxy-d3)phenyl)-furo[3',4':6,7]naphtho[2,3-d]-1,3-dioxol-6(5aH)-one	[2]
Synonyms	EPE-d3, VP-16-123-d3	[2]
Molecular Formula	C ₂₉ H ₂₉ D ₃ O ₁₃	[3]
Molecular Weight	591.58 g/mol	[3]
Appearance	Off-White Solid	[1]
Purity	≥98% (Isotopic Purity ≥99%)	[3]
CAS Number	Not widely assigned (NA)	[1]
Unlabelled CAS	33419-42-0 (Etoposide)	[4]

Table 2: Physicochemical Properties of **Etoposide-d3** and Etoposide

Property	Etoposide-d3	Etoposide	Reference(s)
Solubility	Soluble in Methanol	Soluble in DMSO (10 mg/mL), DMF (0.5 mg/mL); Sparingly soluble in water	[2][5]
Storage	-20°C	-20°C	[2][5]
Stability	≥ 4 years at -20°C	Stable for ≥ 4 years at -20°C	[2][5]
Melting Point	Not Reported	236-251 °C	[6]

Pharmacological Properties

Etoposide-d3 is used as an internal standard and is not intended for therapeutic use.[3] The pharmacological activity resides in the parent compound, Etoposide.

Etoposide is a potent inhibitor of topoisomerase II, an enzyme crucial for managing DNA topology during replication and transcription.[7] By stabilizing the covalent complex between topoisomerase II and DNA, Etoposide induces double-strand breaks.[6] This accumulation of DNA damage triggers cell cycle arrest, primarily in the S and G2 phases, and ultimately leads to apoptotic cell death in rapidly dividing cancer cells.[6][8]

Experimental Protocols

Etoposide-d3 is primarily utilized as an internal standard in bioanalytical methods for the accurate quantification of Etoposide in various biological samples, such as plasma and tissue homogenates, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantification of Etoposide in Biological Matrices using LC-MS/MS

This protocol outlines a general procedure for the quantification of Etoposide in biological samples. Specific parameters may require optimization based on the instrumentation and matrix used.

3.1.1. Sample Preparation (Liquid-Liquid Extraction)

- To 100 µL of the biological sample (e.g., plasma, tissue homogenate), add a known concentration of **Etoposide-d3** solution as the internal standard.
- Perform liquid-liquid extraction by adding 500 µL of a methyl tert-butyl ether and dichloromethane (1:1, v/v) mixture.[5]
- Vortex the mixture for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes to separate the organic and aqueous layers.
- Transfer the upper organic layer to a clean tube.

- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

3.1.2. Chromatographic Conditions

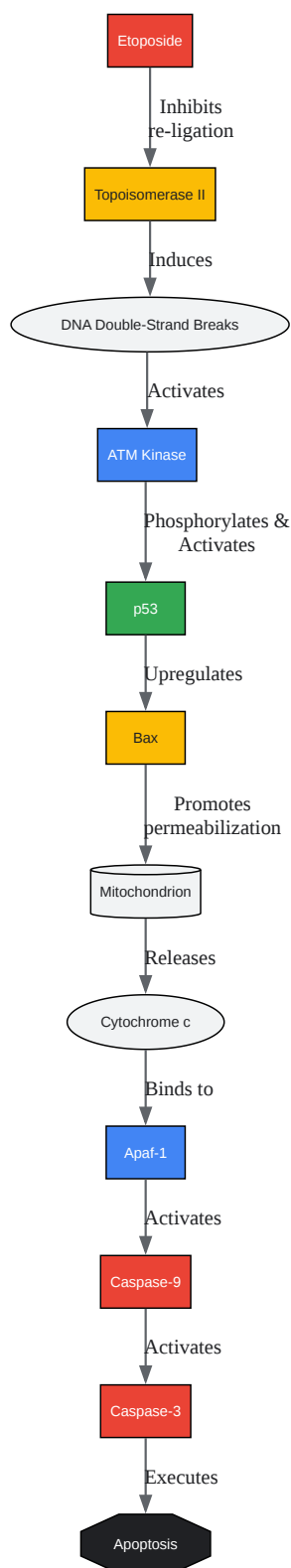
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., Ultimate XB-C18, 100 x 2.1 mm, 3 μ m) is suitable.[\[5\]](#)
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water with 0.1% formic acid is commonly employed.[\[5\]](#)
- Flow Rate: A typical flow rate is 0.4 mL/min.
- Column Temperature: Maintain the column at 40°C.[\[5\]](#)
- Injection Volume: 10 μ L.

3.1.3. Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive electrospray ionization (ESI+).[\[5\]](#)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Etoposide: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 589.2 $\rightarrow$ 401.1).
 - **Etoposide-d3**: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 592.2 $\rightarrow$ 404.1).
- Data Analysis: The concentration of Etoposide in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve.

Signaling Pathway

Etoposide exerts its cytotoxic effects by inducing DNA damage, which in turn activates a complex signaling network known as the DNA Damage Response (DDR). This ultimately leads to programmed cell death, or apoptosis. The following diagram illustrates a simplified overview of the Etoposide-induced apoptotic signaling pathway.



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Caption: Etoposide-induced apoptotic signaling pathway.

Conclusion

Etoposide-d3 is an essential tool for the accurate and reliable quantification of Etoposide in preclinical and clinical research. A thorough understanding of its chemical properties and the established analytical methodologies is crucial for its effective application. Furthermore, a comprehensive knowledge of the signaling pathways modulated by Etoposide provides valuable insights into its mechanism of action and potential for therapeutic development.

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